

Application Notes: Immunohistochemical Detection of Sigma-2 Receptor (TMEM97)

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Introduction

The sigma-2 receptor, identified as Transmembrane Protein 97 (TMEM97), is a crucial protein involved in various cellular functions, including cholesterol homeostasis, calcium signaling, and cell proliferation.[1][2][3] It is a four-pass transmembrane protein primarily located in the endoplasmic reticulum.[1] Notably, the sigma-2 receptor is overexpressed in rapidly proliferating cells, including a variety of tumor cells, making it a significant biomarker for cancer research and a potential target for therapeutic intervention.[4] Immunohistochemistry (IHC) is a vital technique for visualizing the distribution and intensity of TMEM97 expression within tissue samples, providing valuable insights into its role in both normal physiology and disease pathology. **SM-21** is a selective antagonist for the sigma-2 receptor and can be a valuable tool in pharmacological studies to investigate the receptor's function.[5][6]

These application notes provide a detailed protocol for the immunohistochemical staining of the sigma-2 receptor (TMEM97) in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Quantitative Data Summary

The expression of the sigma-2 receptor is often upregulated in tumor tissues compared to quiescent, normal tissues. The ratio of receptor density in proliferating (P) versus quiescent (Q) cells can be a key indicator of tumor proliferation.



| Cell/Tissue Type | Receptor Density (P:Q Ratio) | Reference |
|--|---|-----------|
| Mouse Mammary Tumor 66 (in vitro) | 8-10 | [7] |
| Mouse Mammary Tumor 66 (in vivo xenograft) | 10.6 | [7][8] |
| Mouse Mammary Tumor 67 (in vivo xenograft) | 4.5 | [7] |
| Human Breast Cancer | Expression correlates with Estrogen Receptor (ER) status | [9] |

Detailed Immunohistochemistry Protocol

This protocol provides a general guideline for the immunohistochemical staining of the sigma-2 receptor (TMEM97). Optimization may be required for specific antibodies and tissue types.

Materials and Reagents

- FFPE tissue sections (4-5 μm) on charged slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water (dH₂O)
- Antigen Retrieval Buffer: Citrate Buffer (10 mM, pH 6.0)
- Wash Buffer: Phosphate-Buffered Saline with 0.1% Tween 20 (PBST)
- Blocking Buffer: 5% Normal Goat Serum in PBST
- Primary Antibody: Rabbit anti-TMEM97/Sigma-2 Receptor polyclonal or monoclonal antibody. (Dilute as recommended by the manufacturer)



- Secondary Antibody: Goat anti-Rabbit IgG (HRP-conjugated)
- Detection System: DAB (3,3'-Diaminobenzidine) substrate kit
- Counterstain: Hematoxylin
- Mounting Medium

Procedure

- Deparaffinization and Rehydration:
 - Immerse slides in xylene: 2 changes for 5 minutes each.
 - Rehydrate through a graded ethanol series:
 - 100% Ethanol: 2 changes for 3 minutes each.
 - 95% Ethanol: 2 minutes.
 - 70% Ethanol: 2 minutes.
 - Rinse with dH₂O for 5 minutes.
- Antigen Retrieval:
 - Preheat Antigen Retrieval Buffer in a water bath or steamer to 95-100°C.
 - Immerse slides in the preheated buffer and incubate for 20-30 minutes.
 - Allow slides to cool in the buffer for 20 minutes at room temperature.
 - Rinse slides with dH2O and then with PBST.
- Blocking:
 - Block endogenous peroxidase activity by incubating slides in 3% hydrogen peroxide in methanol for 15 minutes.



- Rinse with PBST.
- Apply Blocking Buffer and incubate for 1 hour at room temperature to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute the primary anti-TMEM97 antibody in PBST to the recommended concentration.
 - Drain the blocking buffer and apply the diluted primary antibody to the tissue sections.
 - Incubate overnight at 4°C in a humidified chamber.
- Secondary Antibody and Detection:
 - Wash slides with PBST: 3 changes for 5 minutes each.
 - Apply the HRP-conjugated secondary antibody and incubate for 1 hour at room temperature.
 - Wash slides with PBST: 3 changes for 5 minutes each.
 - Prepare the DAB substrate solution according to the manufacturer's instructions and apply to the tissue sections.
 - Monitor for color development (brown precipitate) under a microscope (typically 1-10 minutes).
 - Stop the reaction by rinsing with dH₂O.
- Counterstaining and Mounting:
 - Counterstain with hematoxylin for 30-60 seconds.
 - "Blue" the hematoxylin by rinsing in running tap water.
 - Dehydrate the slides through a graded ethanol series and clear with xylene.
 - Coverslip with a permanent mounting medium.

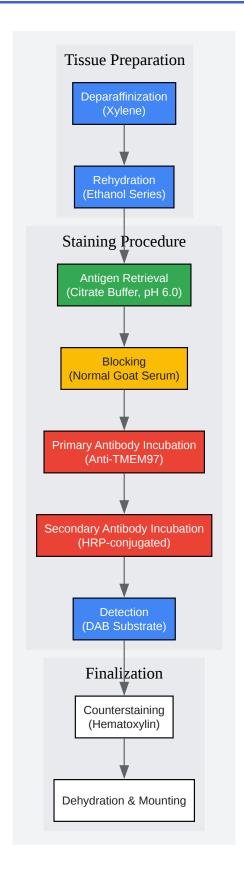


Visualization and Interpretation

- Positive Staining: A brown precipitate indicates the presence of the sigma-2 receptor (TMEM97).
- Localization: The subcellular localization of the receptor is expected to be in the endoplasmic reticulum, lysosomes, and plasma membrane.[8]
- Negative Control: A negative control slide (omitting the primary antibody) should be included to ensure the specificity of the staining.

Diagrams

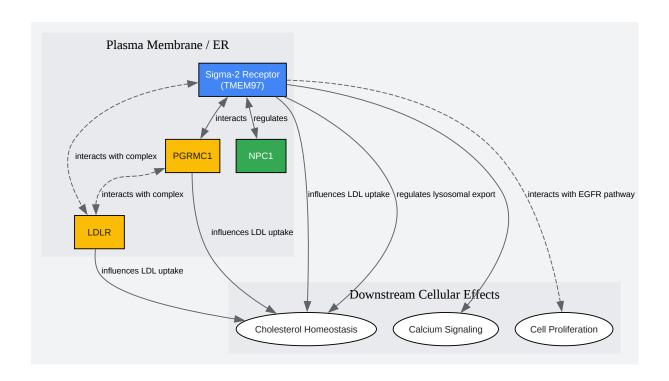




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Caption: Workflow for Immunohistochemical Staining of Sigma-2 Receptor (TMEM97).





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Caption: Simplified Signaling Interactions of the Sigma-2 Receptor (TMEM97).

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